

Commercial Availability and Technical Applications of Diol PEG24: An In-depth Guide

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Compound of Interest

Compound Name: *HO-Peg24-OH*

Cat. No.: *B3325922*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of Diol PEG24 ($\text{HO}-(\text{CH}_2\text{CH}_2\text{O})_{24}\text{-H}$), a discrete polyethylene glycol (PEG) linker, and explores its applications in drug delivery, bioconjugation, and tissue engineering. This document includes a summary of commercial suppliers, key chemical properties, and generalized experimental protocols for its utilization.

Commercial Availability

Diol PEG24 is readily available from a variety of chemical suppliers specializing in PEGylation reagents. These suppliers offer the compound with varying purity levels and in different quantities to suit research and development needs. The quality and characterization data provided by the supplier should always be consulted before use.

Table 1: Commercial Suppliers of Diol PEG24

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
PurePEG	Diol PEG HO-PEG24- OH	2243942-52- 9	C ₄₈ H ₉₈ O ₂₅	1075.28	>95%
Precise PEG	Alcohol- PEG24- Alcohol	2243942-52- 9	C ₄₈ H ₉₈ O ₂₅	1075.29	>96%
ChemPep	HO-PEG24- OH	2243942-52- 9	C ₄₈ H ₉₈ O ₂₅	1075.28	N/A
MedchemExpress	HO-PEG24- OH	2243942-52- 9	C ₄₈ H ₉₈ O ₂₅	1075.28	N/A
TargetMol	HO-PEG24- OH	2243942-52- 9	C ₄₈ H ₉₈ O ₂₅	1075.28	N/A

Note: Purity levels and other specifications may vary by supplier and batch. Always refer to the supplier's certificate of analysis for the most accurate information.

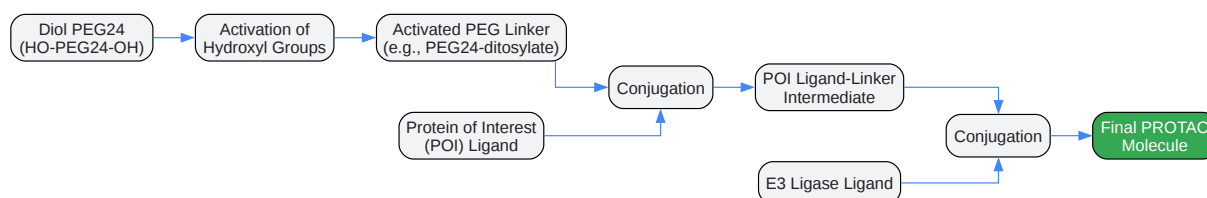
Core Applications and Signaling Pathways

Diol PEG24 is a homobifunctional linker, meaning it possesses identical reactive groups (hydroxyl groups) at both ends of the PEG chain. This structure makes it a versatile building block for various biomedical applications.

PROTACs and Antibody-Drug Conjugates (ADCs)

A primary application of Diol PEG24 is as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). In these constructs, the PEG linker serves to connect a protein-targeting ligand to an E3 ubiquitin ligase ligand (in PROTACs) or a cytotoxic drug (in ADCs). The hydrophilic and flexible nature of the PEG chain can improve the solubility and pharmacokinetic properties of the resulting conjugate.^{[1][2]}

The hydroxyl groups of Diol PEG24 are not directly reactive with the typical functional groups found in proteins or drug molecules. Therefore, they must first be activated to more reactive functionalities, such as tosylates, mesylates, or by conversion to amines or carboxylic acids, to facilitate conjugation.

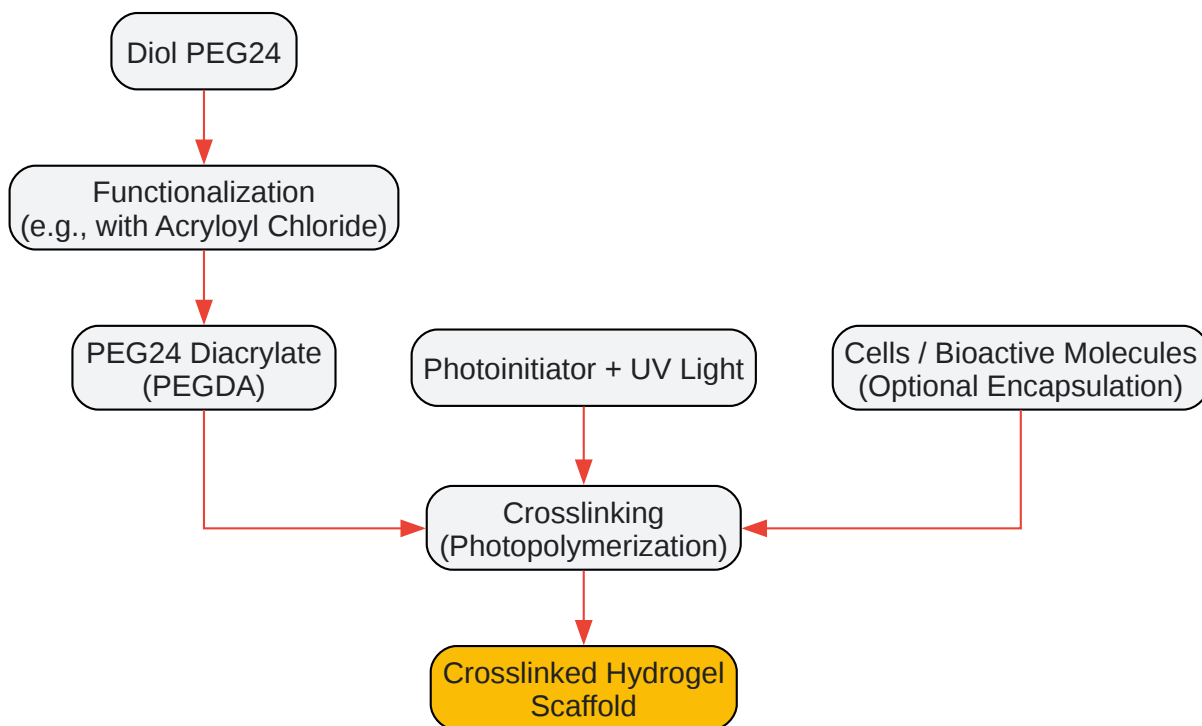


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A generalized workflow for the synthesis of a PROTAC using a Diol PEG24 linker.

Hydrogel Formation for Tissue Engineering

PEG diols are fundamental components in the formation of hydrogels for tissue engineering applications. These hydrogels can provide a hydrated, porous, and biocompatible scaffold that mimics the extracellular matrix, supporting cell growth and tissue regeneration.[3] The hydroxyl end groups of Diol PEG24 can be functionalized to introduce cross-linkable moieties, such as acrylates or methacrylates, which can then be polymerized using methods like photopolymerization to form a stable hydrogel network.



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